

1-Bromoicosane-d3 CAS number and structure

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Compound of Interest

Compound Name: 1-Bromoicosane-d3

Cat. No.: B15554735

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Technical Guide: 1-Bromoicosane-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromoicosane-d3**, a deuterated form of the long-chain alkyl bromide. The strategic incorporation of deuterium can be a powerful tool in various research applications, from metabolic studies to synthetic chemistry. This document details the available information on its chemical identity, properties, and potential experimental applications.

Chemical Identification and Structure

CAS Number: 202480-72-6

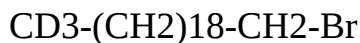
Chemical Name: 1-Bromoicosane-20,20,20-d3

Molecular Formula: $C_{20}H_{40}DBr$

Chemical Structure:

The structure of 1-Bromoicosane-20,20,20-d3 is characterized by a twenty-carbon aliphatic chain with a bromine atom at one terminus and three deuterium atoms at the other.

Structural Diagram:



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Caption: Chemical structure of 1-Bromoicosane-20,20,20-d3.

Physicochemical Data

Specific experimental data for **1-Bromoicosane-d3** is not readily available in public literature. However, the physicochemical properties of its non-deuterated counterpart, 1-Bromoeicosane (CAS: 4276-49-7), provide a close approximation. The primary difference will be a slight increase in molecular weight due to the presence of deuterium.

Property	Value (for 1-Bromoeicosane)	Reference
Molecular Weight	361.44 g/mol	[1][2]
Melting Point	36-39 °C	[2]
Boiling Point	Not available	
Appearance	White powder	[1]
Solubility	Insoluble in water; soluble in organic solvents	

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for 1-Bromoicosane-20,20,20-d3 is not published, a general and robust method for the preparation of long-chain alkyl bromides involves the bromination of the corresponding alcohol. For the deuterated analogue, the synthesis would start from a deuterated precursor.

General Synthesis Workflow:

The synthesis of 1-Bromoicosane-20,20,20-d₃ would likely proceed via the bromination of 20,20,20-trideuterio-eicosan-1-ol.



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Caption: Generalized synthetic workflow for **1-Bromoicosane-d₃**.

Detailed Experimental Protocol (General Example):

This protocol is a general representation for the synthesis of a long-chain alkyl bromide from an alcohol and has not been specifically optimized for **1-Bromoicosane-d₃**.

Materials:

- 20,20,20-trideuterio-eicosan-1-ol
- Phosphorus tribromide (PBr₃) or concentrated hydrobromic acid (HBr)
- Anhydrous diethyl ether or other suitable solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

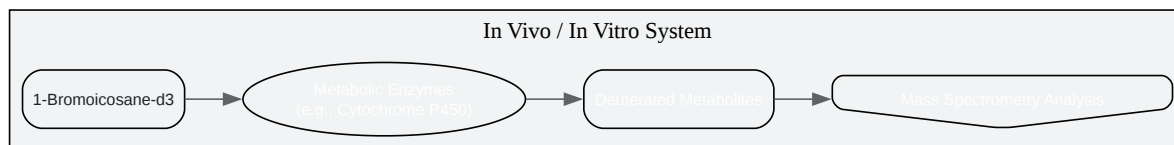
- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the 20,20,20-trideuterio-eicosan-1-ol in the chosen anhydrous solvent.
- **Bromination:** Cool the solution in an ice bath. Slowly add the brominating agent (e.g., PBr_3) dropwise with stirring. The reaction is exothermic.
- **Reflux:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture to reflux for several hours to ensure the reaction goes to completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling to room temperature, quench the reaction by carefully adding ice-cold water. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with diethyl ether. Combine the organic layers.
- **Washing:** Wash the combined organic layers with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude 1-Bromoicosane-20,20,20-d₃ by column chromatography on silica gel or by recrystallization to obtain the final product.

Applications in Research and Drug Development

Deuterated compounds like **1-Bromoicosane-d₃** are valuable tools in several areas of research, primarily due to the kinetic isotope effect. The C-D bond is stronger than the C-H bond, which can lead to a slower rate of reactions involving the cleavage of this bond.

Metabolic Studies:

A key application is in studying the metabolism of long-chain alkyl compounds. If a metabolic pathway involves the cleavage of a C-H bond at the terminal methyl group, using a deuterated version can help elucidate the metabolic fate of the molecule.



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Caption: Conceptual workflow for a metabolic study using **1-Bromoicosane-d3**.

Use as an Internal Standard:

Due to its similar chemical properties but different mass, **1-Bromoicosane-d3** can serve as an excellent internal standard for the quantification of 1-Bromoicosane in complex matrices using mass spectrometry.

Tracer Studies:

In chemical synthesis or biological pathway analysis, the deuterium label can be used to track the incorporation and transformation of the eicosanyl chain.

Safety and Handling

The safety profile of **1-Bromoicosane-d3** is expected to be similar to that of 1-Bromoicosane. It should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This guide provides a summary of the available information on **1-Bromoicosane-d3**. Researchers are encouraged to consult the primary literature for more specific applications and detailed protocols relevant to their field of study.

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References

- [1. 1-Bromoeicosane | C₂₀H₄₁Br | CID 20271 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 1-Bromoeicosane = 97 4276-49-7 \[sigmaaldrich.com\]](#)
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